

An In-depth Technical Guide to the Carcinogenicity of N-Nitrosamine Impurities

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Compound of Interest

Compound Name: *N-Nitrosocytisine-d4*

Cat. No.: *B15558715*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core principles of N-nitrosamine impurity carcinogenicity, from the fundamental mechanisms of metabolic activation to the quantitative assessment of carcinogenic potency and the design of critical experimental safety studies.

Introduction: The N-Nitrosamine Challenge

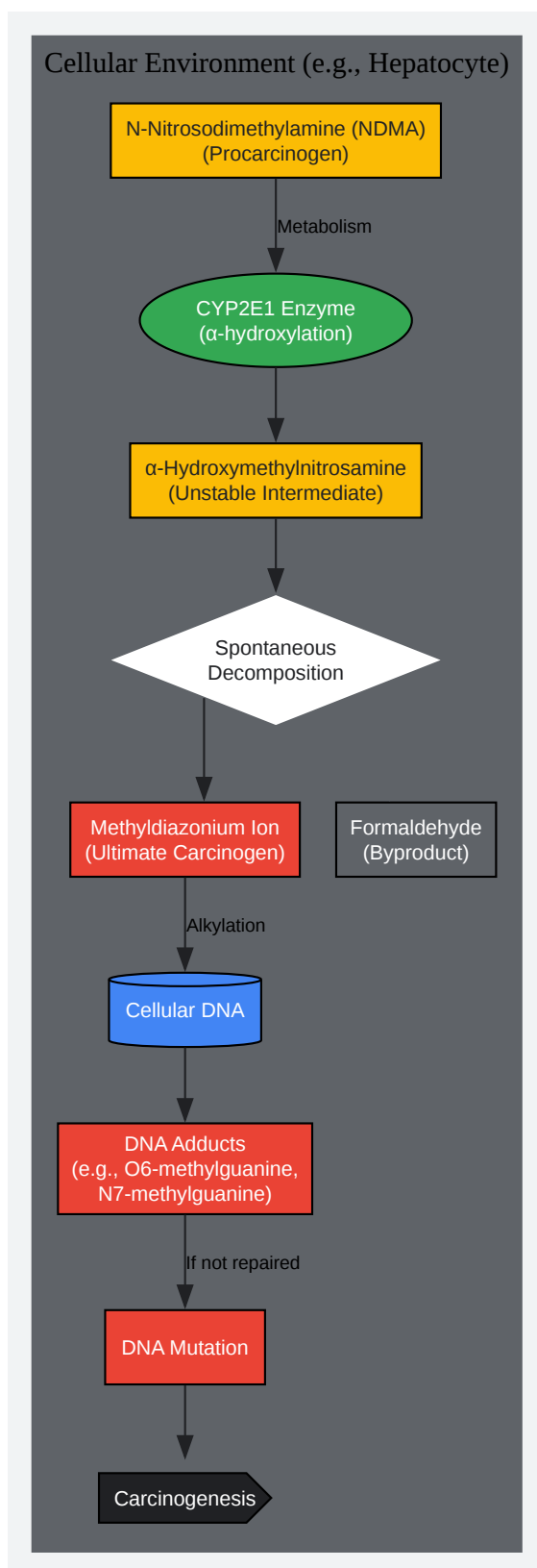
N-nitrosamines are a class of chemical compounds characterized by a nitroso group bonded to an amine. Many are potent genotoxic carcinogens in animal studies and are classified as probable or possible human carcinogens (Group 2A or 2B) by the International Agency for Research on Cancer (IARC).[1][2] Their unintended presence in food, water, and pharmaceutical products has become a significant global safety concern, prompting stringent regulatory scrutiny.[1] These impurities can form when secondary or tertiary amines react with nitrosating agents, such as nitrous acid, which can be derived from nitrite salts used in manufacturing processes.[3] Understanding the mechanisms of their carcinogenicity and the methods to assess their risk is critical for ensuring drug safety.

Mechanism of Carcinogenicity: Metabolic Activation and DNA Damage

N-nitrosamines are not directly carcinogenic; they require metabolic activation to exert their genotoxic effects.^[4] This process is primarily mediated by the cytochrome P450 (CYP) family of enzymes in the liver.^[1]

The key pathway involves the enzymatic α -hydroxylation of one of the alkyl groups attached to the nitrogen atom. This initial step creates an unstable α -hydroxynitrosamine intermediate. This intermediate then undergoes spontaneous decomposition, yielding an aldehyde and a highly reactive alkyldiazonium ion.^[5] It is this electrophilic diazonium ion that is the ultimate carcinogenic species. It readily reacts with nucleophilic sites on DNA bases, leading to the formation of DNA adducts.

Key DNA adducts, such as O6-methylguanine (in the case of NDMA), are known to cause mispairing during DNA replication (e.g., G:C to A:T transitions), leading to permanent mutations if not repaired by cellular mechanisms.^[6] This accumulation of genetic damage can initiate the process of carcinogenesis, leading to tumor formation.^[4]



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Metabolic activation pathway of N-Nitrosodimethylamine (NDMA).

Quantitative Carcinogenic Potency

The carcinogenic potency of N-nitrosamines varies by several orders of magnitude depending on their chemical structure.^[7] This potency is quantified using the TD50 value, which is the chronic daily dose in mg/kg body weight/day required to induce tumors in 50% of test animals that would have otherwise been tumor-free.^{[7][8]} Regulatory agencies use TD50 values to derive compound-specific Acceptable Intake (AI) limits for drug impurities, representing a daily exposure level that approximates a 1 in 100,000 lifetime cancer risk.^[9]

Table 1: Carcinogenic Potency (TD50) of Common N-Nitrosamines

The following table summarizes TD50 values for several common N-nitrosamines, derived from rodent carcinogenicity studies. Lower TD50 values indicate higher carcinogenic potency.

N-Nitrosamine Compound	Abbreviation	CAS Number	Rodent TD50 (mg/kg/day)	Data Source
N-Nitrosodiethylamine	NDEA	55-18-5	0.0265	EMA, FDA[10]
N-Nitrosodimethylamine	NDMA	62-75-9	0.096	EMA, FDA[10]
N-Nitroso-N-methyl-4-aminobutanoic acid	NMBA	61445-55-4	0.17	EMA[11]
N-Nitrosoisopropylamine	NIPEA	16339-04-1	0.265	EMA[11]
N-Nitrosodiisopropylamine	NDIPA	601-77-4	2.45	EMA[11]
N-Nitrosodibutylamine	NDBA	924-16-3	0.54	EMA[11]
N-Nitrosopiperidine	NPIP	100-75-4	0.17	EMA[11]
N-Nitrosopyrrolidine	NPYR	930-55-2	0.33	EMA[11]
N-Nitrosomorpholine	NMOR	59-89-2	0.37	EMA[11]

Note: TD50 values are often harmonic means from multiple studies and can vary slightly between databases (e.g., CPDB, LCDB). The values presented are commonly used by

regulatory bodies for AI calculation.[\[1\]](#)[\[8\]](#)[\[10\]](#)

Table 2: Regulatory Acceptable Intake (AI) Limits

The AI limits are established by regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) to control patient exposure.

N-Nitrosamine Compound	Abbreviation	AI Limit (ng/day)	Regulatory Authority
N-Nitrosodiethylamine	NDEA	26.5	FDA / EMA [9]
N-Nitrosodimethylamine	NDMA	96	FDA / EMA [9]
N-Nitroso-N-methyl-4-aminobutanoic acid	NMBA	96	FDA [9]
N-Nitrosoisopropylethylamine	NIPEA	26.5	FDA [9]
N-Nitrosodiisopropylamine	NDIPA	26.5	FDA [9]
N-Nitrosomethylphenylamine	NMPA	26.5	FDA [9]
Default (for unknown nitrosamine)	-	18	EMA [6]
TTC (for unstudied chemicals)	-	1500	ICH M7(R2) [10]

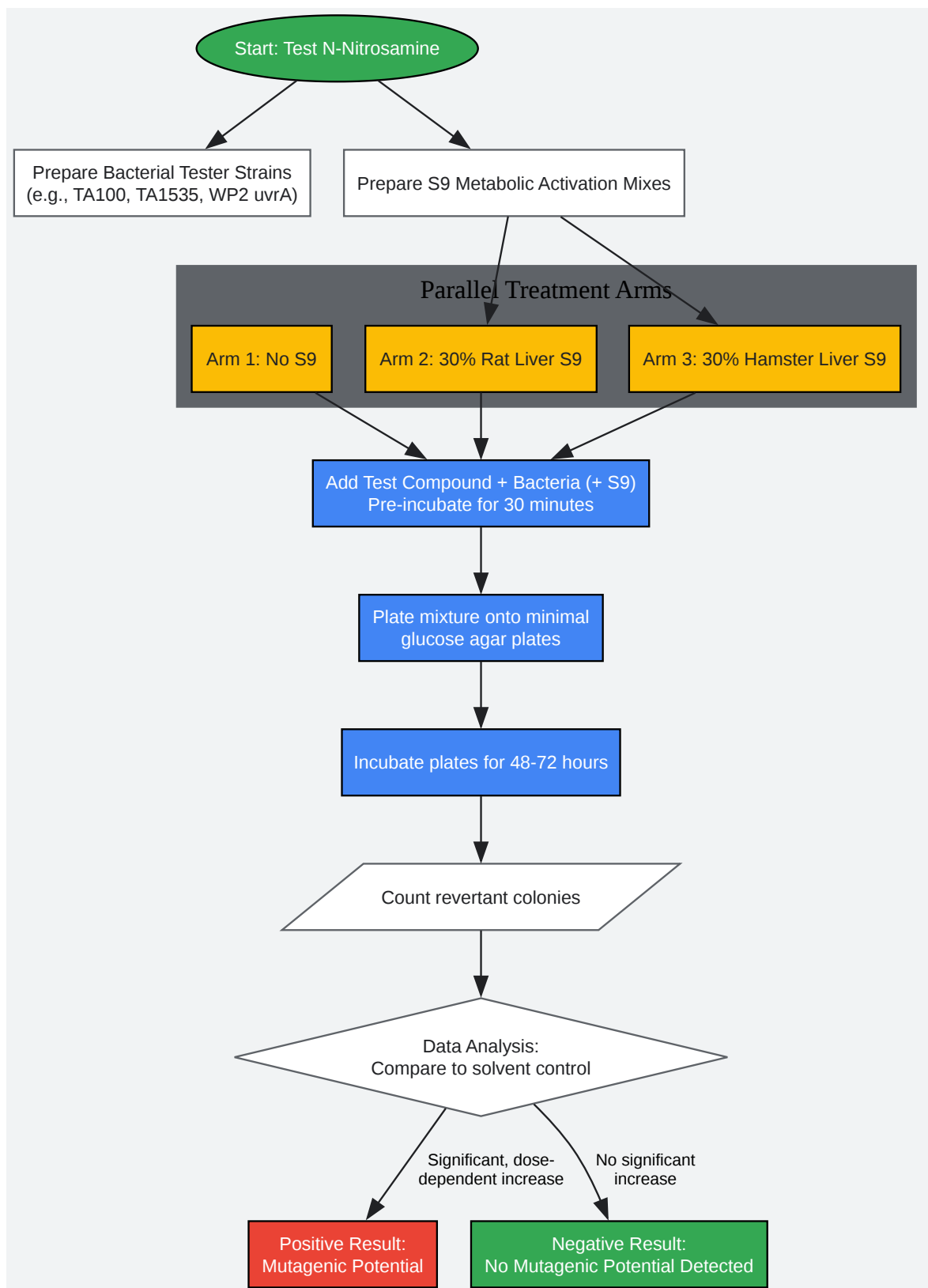
Experimental Assessment of Carcinogenicity

A combination of in vitro and in vivo studies is used to assess the carcinogenic risk of N-nitrosamine impurities.

In Vitro Genotoxicity Testing: The Enhanced Ames Test

The bacterial reverse mutation assay, or Ames test (OECD Test Guideline 471), is a standard method for assessing the mutagenic potential of a chemical.^[8] However, standard Ames test conditions have shown reduced sensitivity for some N-nitrosamines.^[8] Consequently, regulatory agencies recommend an "enhanced" Ames test protocol for this class of compounds.

- **Tester Strains:** A minimum of five strains should be used, including *Salmonella typhimurium* TA98, TA100, TA1535, TA1537, and *Escherichia coli* WP2 uvrA (pKM101).^[8]
- **Assay Method:** The pre-incubation method must be used, not the plate incorporation method.^[8]
- **Pre-incubation Time:** A pre-incubation period of 30 minutes is recommended.^[8]
- **Metabolic Activation (S9):** The assay must be conducted under three conditions:
 - Without an external metabolic activation system (No S9).
 - With 30% rat liver post-mitochondrial fraction (S9).
 - With 30% hamster liver post-mitochondrial fraction (S9). The hamster liver S9 is critical as it often provides more efficient metabolic activation for nitrosamines. The S9 fractions should be prepared from rodents pre-treated with CYP enzyme inducers (e.g., phenobarbital and β -naphthoflavone).^[8]
- **Positive Controls:** In addition to standard strain-specific positive controls, at least two known mutagenic N-nitrosamines must be included as positive controls for the S9-activated arms of the study.^[8]
- **Data Analysis:** A positive result is typically defined as a dose-dependent, reproducible increase in the number of revertant colonies compared to the solvent control.



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Workflow for the Enhanced Ames Test for N-Nitrosamines.

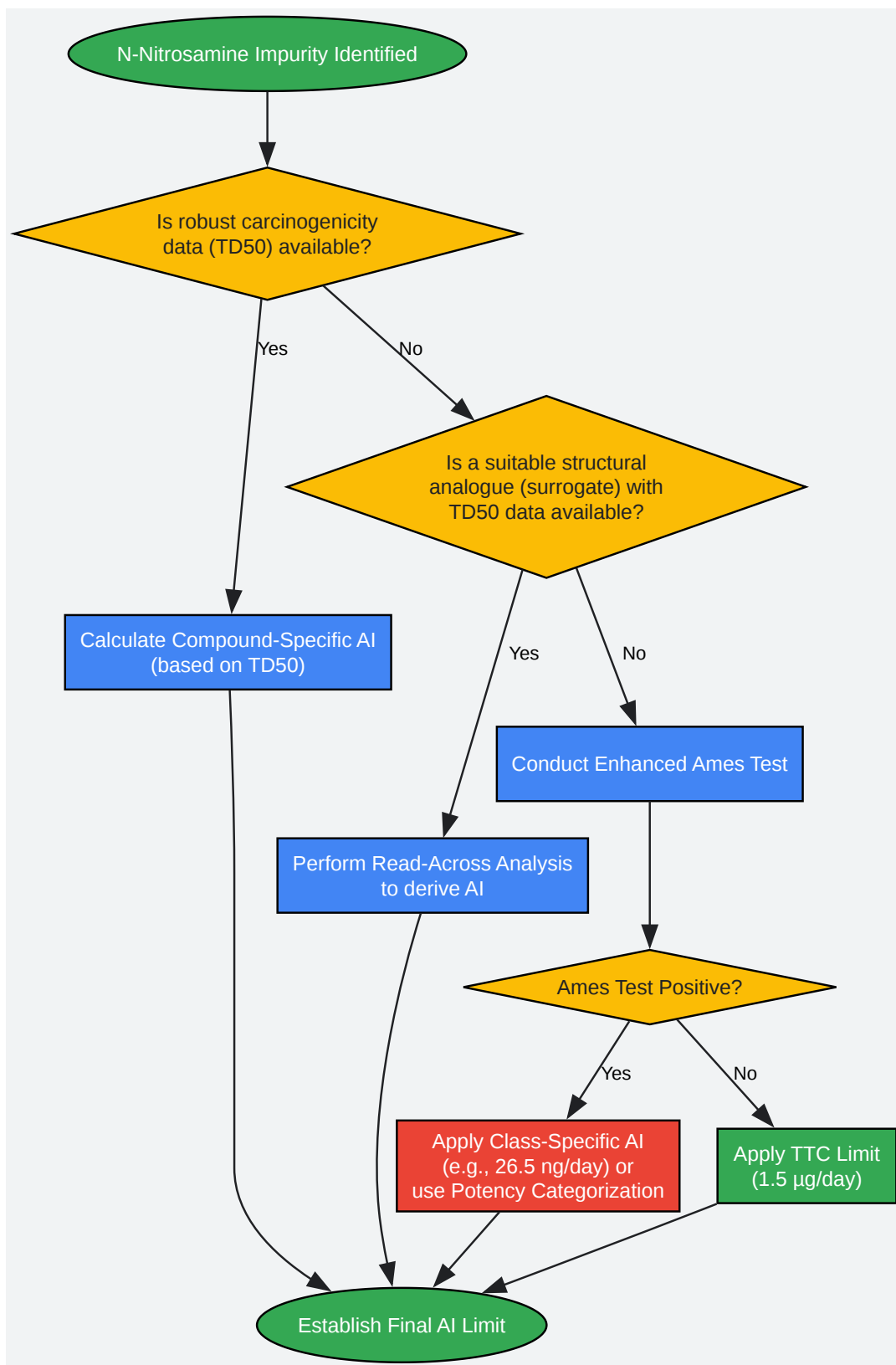
In Vivo Carcinogenicity Studies

If there is a concern for carcinogenicity that cannot be resolved by in vitro data or read-across analysis, a long-term rodent carcinogenicity bioassay may be necessary. These studies are conducted according to internationally harmonized guidelines such as OECD Test Guideline 451 and ICH S1B.[\[3\]](#)[\[4\]](#)[\[12\]](#)

- **Test System:** Typically, rats or mice are used. The specific strain should be justified based on its known susceptibility and historical control data. Both sexes must be used.[\[12\]](#)
- **Group Size:** Each dose group and the concurrent control group should contain at least 50 animals of each sex.[\[12\]](#)
- **Dose Levels:** A minimum of three dose levels plus a concurrent vehicle control group are required. The highest dose should induce minimal toxicity without significantly altering the animal's lifespan (Maximum Tolerated Dose, MTD).[\[12\]](#)
- **Administration Route:** The route of administration (e.g., oral gavage, in feed) should be relevant to potential human exposure. Dosing is performed daily for the majority of the animal's lifespan.
- **Study Duration:** The study duration is typically 24 months for rats and 18-24 months for mice. [\[12\]](#) The study may be terminated when survival in the control or low-dose groups drops below 25%.[\[12\]](#)
- **Observations:** Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are monitored weekly for the first 13 weeks and monthly thereafter.
- **Pathology:** At the end of the study, all surviving animals are euthanized. A full necropsy is performed on all animals (including those that die prematurely). All organs and tissues are examined macroscopically, and a comprehensive list of tissues is collected and preserved for histopathological evaluation by a qualified pathologist.
- **Data Analysis:** Tumor incidence and latency in the dosed groups are compared to the control group using appropriate statistical methods. The analysis determines if there is a statistically significant, dose-related increase in any tumor type.

Risk Assessment and Regulatory Context

The overall risk assessment for an N-nitrosamine impurity follows a logical workflow, integrating knowledge of its structure with experimental data to determine an acceptable limit for safe human consumption.



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Logical workflow for N-Nitrosamine impurity risk assessment.

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